

Technical Guide: 5-Bromoquinoline (CAS 4964-71-0)

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Compound of Interest

Compound Name: *5-Bromoquinoline*

Cat. No.: *B189535*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromoquinoline, identified by the CAS number 4964-71-0, is a heterocyclic aromatic compound. It is characterized by a quinoline structure with a bromine substituent at the 5-position.^[1] This compound serves as a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^{[1][2]} Its utility stems from the reactivity conferred by the bromine atom, which allows for a variety of chemical transformations, including electrophilic substitutions and coupling reactions.^[1] **5-Bromoquinoline** is typically a white to yellow or brown solid and is stable under normal conditions due to the aromaticity of the quinoline ring.^[3] It exhibits moderate solubility in organic solvents like ethanol and dichloromethane and is less soluble in water.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-Bromoquinoline** is presented below.

Property	Value	Reference
CAS Number	4964-71-0	
IUPAC Name	5-bromoquinoline	
Molecular Formula	C ₉ H ₆ BrN	
Molecular Weight	208.05 g/mol	
Appearance	White to Light yellow to Green powder to crystal	
Melting Point	43-48 °C	
Boiling Point	105-107 °C @ 1 mmHg	
SMILES	C1=CC2=C(C=CC=N2)C(=C1)Br	
InChI Key	CHODTZCXWXCALP-UHFFFAOYSA-N	

Spectroscopic Data

Characterization of **5-Bromoquinoline** is supported by various spectroscopic techniques.

Spectrum Type	Data	Reference
¹ H NMR (CDCl ₃ , δ ppm)	8.94 (br. s., 1H), 8.56 (d, J = 8.51 Hz, 1H), 8.10 (d, J = 8.24 Hz, 1H), 7.84 (d, J = 7.42 Hz, 1H), 7.44-7.63 (m, 2H)	
Mass Spectrum (m/z)	208 (M), 210 (M+2)	
HPLC/MS Retention Time	5.68 min (9 min method)	

Experimental Protocols

Synthesis of 5-Bromoquinoline from 5-Aminoquinoline

This protocol describes a common method for the preparation of **5-Bromoquinoline**.

Materials:

- 5-Aminoquinoline
- 48% aqueous Hydrobromic acid (HBr)
- Sodium nitrite (NaNO₂)
- Copper(I) bromide (CuBr)
- Sodium hydroxide (NaOH) solution
- Ethyl acetate
- Water
- Brine
- Anhydrous sodium sulfate

Procedure:

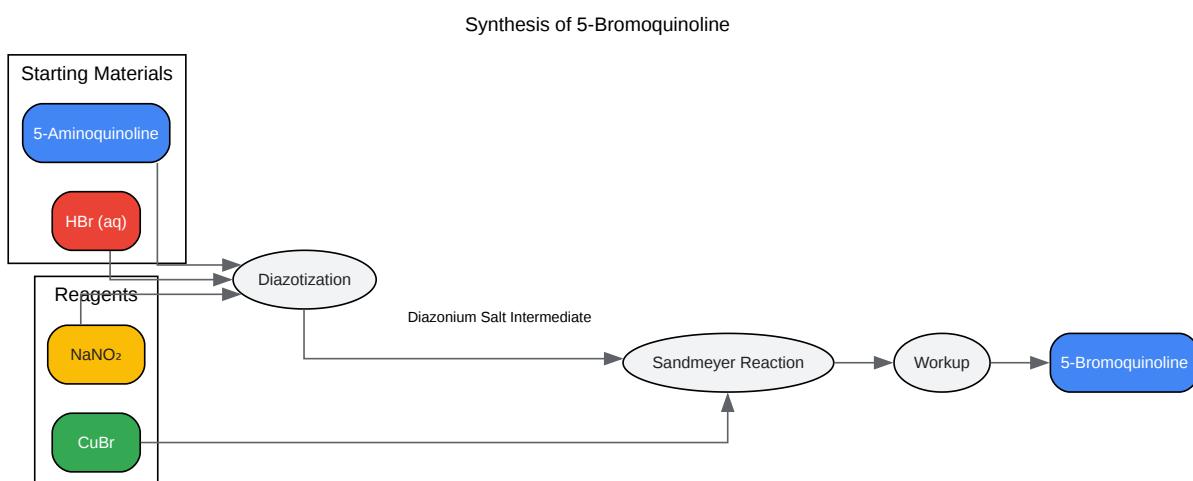
- Dissolve 5-aminoquinoline (3.37 g, 23.38 mmol) in a mixture of 9 mL of water and 11 mL of 48% aqueous hydrobromic acid.
- Cool the resulting solution to 0°C.
- Slowly add a solution of sodium nitrite (1.94 g, 28.12 mmol) dissolved in 9 mL of water dropwise to the cooled solution.
- Stir the reaction mixture at room temperature for 5 minutes.
- In a separate flask, prepare a solution of copper(I) bromide (4.02 g, 28.02 mmol) dissolved in 23 mL of 48% aqueous hydrobromic acid.
- Slowly add the solution from step 4 dropwise to the copper(I) bromide solution.

- Heat the reaction mixture and stir at 75°C for 2 hours.
- After the reaction is complete, cool the mixture and neutralize it with a sodium hydroxide solution.
- Extract the aqueous mixture twice with ethyl acetate.
- Combine the organic phases and wash sequentially with water and brine.
- Dry the organic phase over anhydrous sodium sulfate.
- Filter to remove the desiccant and evaporate the solvent under reduced pressure to yield the final product, **5-bromoquinoline**.

Yield: 2.98 g (61%)

Visualizations

Synthesis Workflow of 5-Bromoquinoline



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References

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